

N,N-Diphenyl-p-phenylenediamine chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N,N-Diphenyl-p-phenylenediamine*

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An In-depth Technical Guide to the Chemical Properties of N,N'-Diphenyl-p-phenylenediamine (DPPD)

Abstract

N,N'-Diphenyl-p-phenylenediamine (DPPD), a prominent member of the p-phenylenediamine (PPD) class of antioxidants, is a molecule of significant industrial importance. This guide provides a comprehensive technical overview of its core chemical and physical properties, intended for researchers, chemists, and material scientists. We will delve into its structural characteristics, spectroscopic profile, chemical reactivity—with a focus on its antioxidant mechanism—synthesis and purification protocols, and key analytical methodologies. The document is structured to provide not only descriptive data but also the causal scientific principles behind the observed properties and experimental procedures, ensuring a thorough understanding for professionals in drug development and material science.

Introduction: Identity and Significance

N,N'-Diphenyl-p-phenylenediamine, systematically named N¹,N⁴-diphenylbenzene-1,4-diamine, is an aromatic amine widely recognized for its potent antioxidant and antiozonant capabilities. [1][2] Its chemical structure consists of a central p-phenylenediamine core with each of the two amino groups substituted with a phenyl group.[1][3] This substitution is critical to its function, enhancing its stability and solubility in nonpolar matrices like rubber and plastics.[2]

Commercial grades of DPPD typically appear as a gray, dark gray, or greenish-brown powder or flakes, whereas the purified compound consists of colorless leaflets.[\[1\]](#)[\[4\]](#) Its primary industrial application is as a stabilizer in elastomers (such as nitrile-butadiene, natural, and styrene-butadiene rubbers) to prevent degradation from oxidation and ozonolysis.[\[5\]](#) Beyond the rubber industry, it serves as a polymerization inhibitor, an antioxidant for petroleum oils, and an intermediate in the synthesis of dyes, drugs, and plastics.[\[4\]](#)[\[6\]](#)

Table 1: Chemical Identifiers for N,N'-Diphenyl-p-phenylenediamine

Identifier	Value	Reference
CAS Number	74-31-7	[7] [8] [9]
Molecular Formula	C ₁₈ H ₁₆ N ₂	[1] [7] [8]
Molecular Weight	260.33 g/mol	[1] [8] [9]
IUPAC Name	N ¹ ,N ⁴ -diphenylbenzene-1,4-diamine	[1]

| Common Synonyms| DPPD, 1,4-Dianilinobenzene, AgeRite DPPD, Diafen FF |[\[1\]](#)[\[5\]](#)[\[10\]](#) |

Physicochemical Properties

The physical properties of DPPD dictate its handling, processing, and application. The compound is a solid at room temperature with a high melting point and boiling point, indicative of its stable aromatic structure.[\[8\]](#)[\[9\]](#) Its solubility profile is a key determinant of its utility; it is largely insoluble in water but soluble in various organic solvents, which facilitates its incorporation into polymeric and hydrocarbon-based systems.[\[2\]](#)[\[8\]](#)[\[10\]](#)

Causality Behind Properties: The planarity and symmetry of the DPPD molecule, along with the potential for intermolecular hydrogen bonding between the N-H groups, contribute to its high melting point. The large, nonpolar surface area imparted by the three phenyl rings explains its poor solubility in water and good solubility in organic solvents like DMSO and alcohols.[\[2\]](#)[\[11\]](#)

Table 2: Key Physicochemical Data for DPPD

Property	Value	Reference
Physical Form	Colorless crystals or grey/dark gray powder.	[1][4][8]
Melting Point	143-145 °C	[3][8][9]
Boiling Point	220-225 °C at 0.5 mmHg	[3][8][9]
Density	~1.2 g/cm ³	[7]
Water Solubility	<0.1 g/100 mL at 20 °C (Insoluble)	[8][10]
Organic Solubility	Soluble in DMSO; Sparingly soluble in Ethanol.	[8][11]
Vapor Pressure	6.35 x 10 ⁻⁹ mm Hg	[4]

| LogP | 5.31980 |[7] |

Structural Elucidation and Spectroscopic Profile

The molecular structure of DPPD is central to its chemical behavior. Spectroscopic techniques are essential for confirming its identity and purity.

Caption: Molecular structure of DPPD.

- ¹H NMR: The proton NMR spectrum of DPPD is characteristic of its symmetric structure. It would show signals corresponding to the N-H protons and distinct signals for the aromatic protons on the central phenylenediamine ring and the two equivalent terminal phenyl rings. [7][12]
- ¹³C NMR: The carbon NMR spectrum provides further confirmation of the structure, with signals for the different carbon environments within the aromatic rings. [7]
- Infrared (IR) Spectroscopy: The IR spectrum of DPPD exhibits characteristic absorption bands. Key peaks include N-H stretching vibrations for the secondary amine groups and C-H and C=C stretching vibrations from the aromatic rings. [7][13] Oxidation of DPPD can be monitored by the appearance of quinonoid structure peaks. [14]

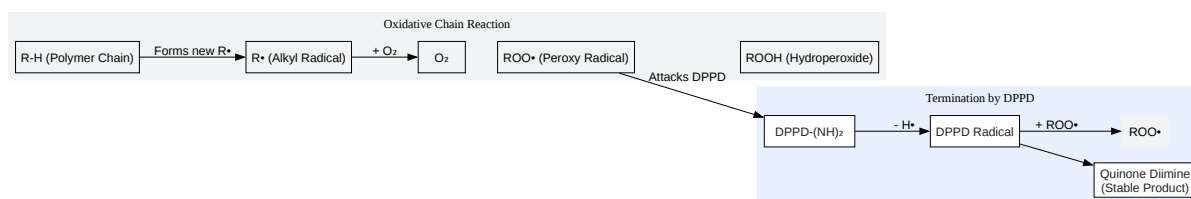
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) of DPPD shows a prominent molecular ion peak (M^+) corresponding to its molecular weight of 260.33 g/mol .[1][13] The fragmentation pattern can provide further structural information.
- UV-Visible Spectroscopy: DPPD absorbs UV light due to the π - π^* transitions within its aromatic systems.[13][15] Its UV-Vis spectrum is sensitive to oxidation, as the formation of radical cations and quinone-diimine species introduces new electronic transitions.[15]

Chemical Reactivity and Antioxidant Mechanism

The most defining chemical property of DPPD is its ability to function as a potent antioxidant, particularly in environments susceptible to free-radical-mediated degradation.[1][16]

Antioxidant and Antiozonant Action

Mechanism: The antioxidant activity of DPPD stems from the ability of its secondary amine groups to donate a hydrogen atom ($H\bullet$) to terminate chain-propagating free radicals ($R\bullet$ or $ROO\bullet$). This process converts the highly reactive free radicals into stable, non-radical species, while the DPPD molecule itself is converted into a more stable, resonance-delocalized radical.[17][18] This aminyl radical is less reactive and does not propagate the oxidation chain. It can terminate a second radical to form a quinone-diimine species.[14]



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Caption: DPPD terminates radical chains by hydrogen donation.

Other Reactions

- **Reaction with Oxidizing Agents:** DPPD readily reacts with strong oxidizing materials.[1][10] This is the basis of its function but also a key incompatibility to consider during storage and handling.
- **Acid-Base Chemistry:** As an amine, DPPD is basic and neutralizes acids in exothermic reactions to form salts.[3][8]
- **Hydrolysis:** The C-N bonds in DPPD can undergo hydrolysis, though it is significantly more stable than other PPDs like 6PPD.[19] The hydrolysis half-life of DPPD at neutral pH is estimated to be over 1000 hours, indicating substantial persistence in aqueous environments compared to its more reactive counterparts.[19]

Synthesis and Purification

Synthesis Pathway

Industrially, DPPD is often prepared by the condensation of hydroquinone or p-aminophenol with aniline in the presence of an acid catalyst.[4] This reaction involves the nucleophilic substitution of the hydroxyl or amino groups on the central ring by aniline.



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Caption: General workflow for the synthesis of DPPD.

Protocol for Laboratory Purification

Commercial DPPD is often dark-colored due to air oxidation and impurities.[20][21] A high-purity, colorless product can be obtained through a filtration and recrystallization process.

Objective: To remove colored oxidation products and other insoluble impurities from commercial-grade DPPD.

Materials:

- Commercial DPPD (50 g)
- Toluene (500 mL)
- Diatomaceous earth (e.g., Hyflo Super Cel®) (25 g)
- Silica gel (150 g)
- 1-L Erlenmeyer flask, hot plate stirrer, coarse porosity glass fritted funnels (600 mL)

Procedure:

- Dissolution: In the 1-L Erlenmeyer flask, combine 50 g of commercial DPPD with 500 mL of toluene. Heat the mixture on a hot-plate stirrer to approximately 100 °C until the DPPD is completely dissolved. The resulting solution will be dark, often black.[\[20\]](#)[\[21\]](#)
- Hot Filtration (Step 1): Prepare a filtration setup with a 600-mL coarse porosity glass fritted funnel containing a 25 g pad of diatomaceous earth. While the toluene solution is still hot, filter it through the pad.
 - Causality: This step is purely physical. The diatomaceous earth acts as a filter aid, trapping fine black particulate matter that is insoluble in hot toluene.[\[20\]](#)[\[21\]](#)
- Hot Filtration (Step 2): Keep the dark brown filtrate hot (~100 °C) to prevent premature precipitation. Pour the hot filtrate through a second 600-mL coarse fritted funnel containing a 150 g bed of silica gel.
 - Causality: This is a chromatographic step. The polar silica gel adsorbs the colored, more polar oxidation byproducts, while the less polar DPPD passes through with the hot toluene.[\[20\]](#)[\[21\]](#)
- Crystallization: Collect the now light-colored filtrate. Allow it to cool slowly to room temperature, and then chill further in an ice bath to induce crystallization.
- Isolation: Collect the precipitated, analytically pure DPPD crystals by vacuum filtration. Wash with a small amount of cold pet ether or ethanol and dry under vacuum.

Key Applications

- **Rubber Industry:** DPPD is a premier antidegradant for a wide range of rubbers, protecting them from heat, oxidation, and flex-cracking.[\[5\]](#)
- **Petroleum and Fuels:** It is used as an antioxidant in lubricating oils and fuels to prevent the formation of sludge and varnish.[\[6\]](#)
- **Polymers and Plastics:** It acts as a stabilizer and polymerization inhibitor during the manufacturing and storage of various monomers and polymers.[\[4\]](#)[\[6\]](#)
- **Research Applications:** In biomedical research, DPPD has been studied for its ability to mitigate oxidative stress. For example, it was shown to reduce atherosclerosis in apoE-deficient mice by inhibiting lipoprotein oxidation.[\[16\]](#)

Analytical Methodologies

Accurate quantification of DPPD and related p-phenylenediamines is crucial for quality control and environmental monitoring. High-Performance Liquid Chromatography (HPLC) is a common and robust method.[\[22\]](#)[\[23\]](#)

Protocol for Quantification by HPLC

Objective: To determine the concentration of DPPD in a sample matrix.

Instrumentation & Columns:

- HPLC system with a UV detector.
- C18 reverse-phase column (e.g., Zorbax Eclipse Plus C18, 2.1 mm x 150 mm, 3.5 μ m).[\[1\]](#)

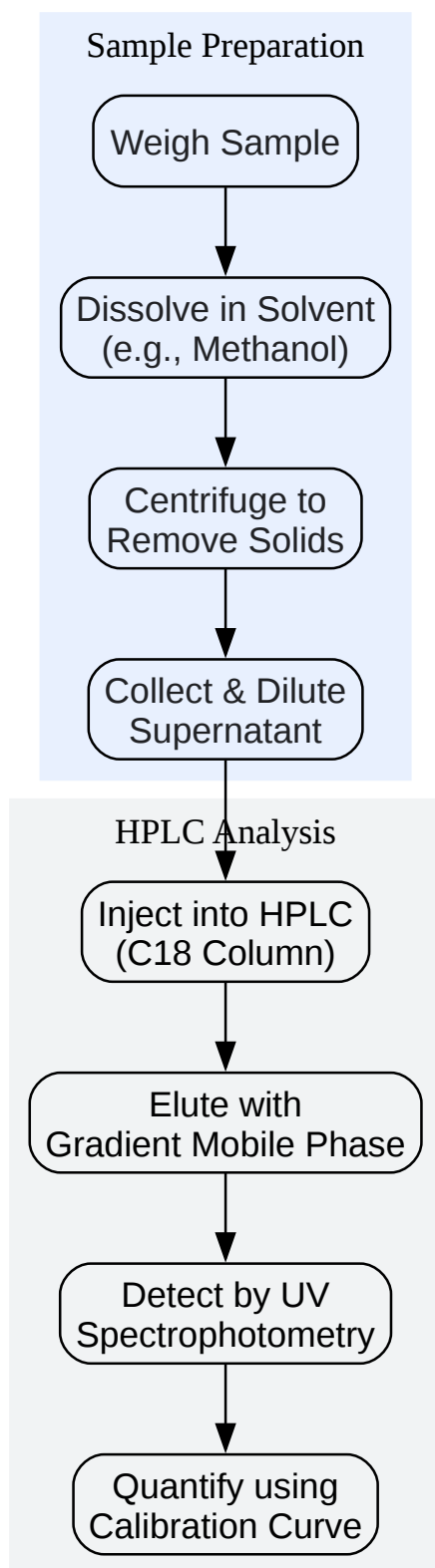
Mobile Phase & Conditions:

- **Mobile Phase:** A gradient of methanol and a buffer (e.g., borate buffer, pH 8.0) is often effective.[\[22\]](#)
- **Detection:** UV detection at a wavelength where PPD derivatives show strong absorbance.[\[22\]](#)

- Flow Rate: Typically 0.5 - 1.0 mL/min.

Sample Preparation Workflow:

- Extraction: Dissolve a precisely weighed amount of the sample (e.g., rubber extract, oil) in a suitable solvent like methanol or a methanol/buffer mixture.
- Centrifugation: Centrifuge the sample to remove any particulate matter.[\[22\]](#)
- Dilution: Dilute the supernatant to a concentration within the linear range of the calibration curve.
- Injection: Inject a known volume into the HPLC system.



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Caption: Workflow for DPPD analysis by HPLC.

Safety and Handling

DPPD presents moderate health hazards that necessitate careful handling.

- Hazards: May cause skin and eye irritation.[24] It is a known skin sensitizer, and repeated or prolonged contact can lead to allergic contact dermatitis.[1][25] Inhalation of dust may irritate the respiratory tract.[24] As a fine powder, it can form explosive dust-air mixtures.[3][4]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, safety glasses or faceshields, and a dust mask (e.g., N95).[9][24]
- Handling: Handle in a well-ventilated area. Minimize dust generation and accumulation. Wash thoroughly after handling.[24]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents and strong acids.[8][9]

Conclusion

N,N'-Diphenyl-p-phenylenediamine is a cornerstone antioxidant with well-defined chemical properties that underpin its widespread industrial use. Its efficacy is rooted in the hydrogen-donating capability of its secondary amine groups, which effectively terminates radical-driven degradation processes. A thorough understanding of its physicochemical characteristics, reactivity, and spectroscopic profile is essential for its proper application, quality control, and safe handling. The protocols and data presented in this guide offer a robust framework for scientists and researchers working with this important chemical compound.

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- To cite this document: BenchChem. [N,N-Diphenyl-p-phenylenediamine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181675#n-n-diphenyl-p-phenylenediamine-chemical-properties]

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